

Application Notes and Protocols for 5-Bromo-2-(difluoromethoxy)thioanisole

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Compound of Interest

Compound Name: 5-Bromo-2-(difluoromethoxy)thioanisole

Cat. No.: B1409813

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **5-Bromo-2-(difluoromethoxy)thioanisole**. The information is compiled from safety data sheets of analogous compounds and general chemical safety principles. It is intended to guide laboratory personnel in minimizing risks associated with the use of this compound in research and development.

Compound Information and Hazard Summary

5-Bromo-2-(difluoromethoxy)thioanisole is a halogenated aromatic thioether. While a specific Safety Data Sheet (SDS) for this compound is not readily available, data from structurally similar compounds, such as 5-BROMO-2-(DIFLUOROMETHOXY)ANISOLE, suggest that it should be handled with care. The primary hazards associated with compounds of this nature include skin irritation, serious eye irritation, and potential respiratory irritation[1]. It may also be harmful if swallowed[1].

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C8H7BrF2OS	Inferred
Molecular Weight	269.11 g/mol	Inferred
Appearance	Likely a solid or liquid	Inferred
Storage Temperature	Room temperature, in a cool, dry, well-ventilated area[2][3][4]	Supplier Recommendations
InChIKey	Not available	N/A
CAS Number	1805527-96-1	[5]

Hazard Identification

Based on analogous compounds, the following GHS hazard classifications are anticipated:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[1]

Experimental Protocols

2.1. Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is crucial.

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[2][4]
- Skin Protection:

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
- Body Protection: Wear a lab coat, and additional protective clothing if there is a risk of splashing.[2]
- Respiratory Protection: Use in a well-ventilated area. If dust, mists, or vapors are likely to be generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.[2]

2.2. Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid contact with skin and eyes.[3]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[2]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in the laboratory.

2.3. Storage Procedures

- Store in a tightly closed container.[2]
- Keep in a cool, dry, and well-ventilated place.[2][3][4]
- Store away from incompatible materials such as strong oxidizing agents.[2]

2.4. Spill and Emergency Procedures

- Minor Spills:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for disposal.

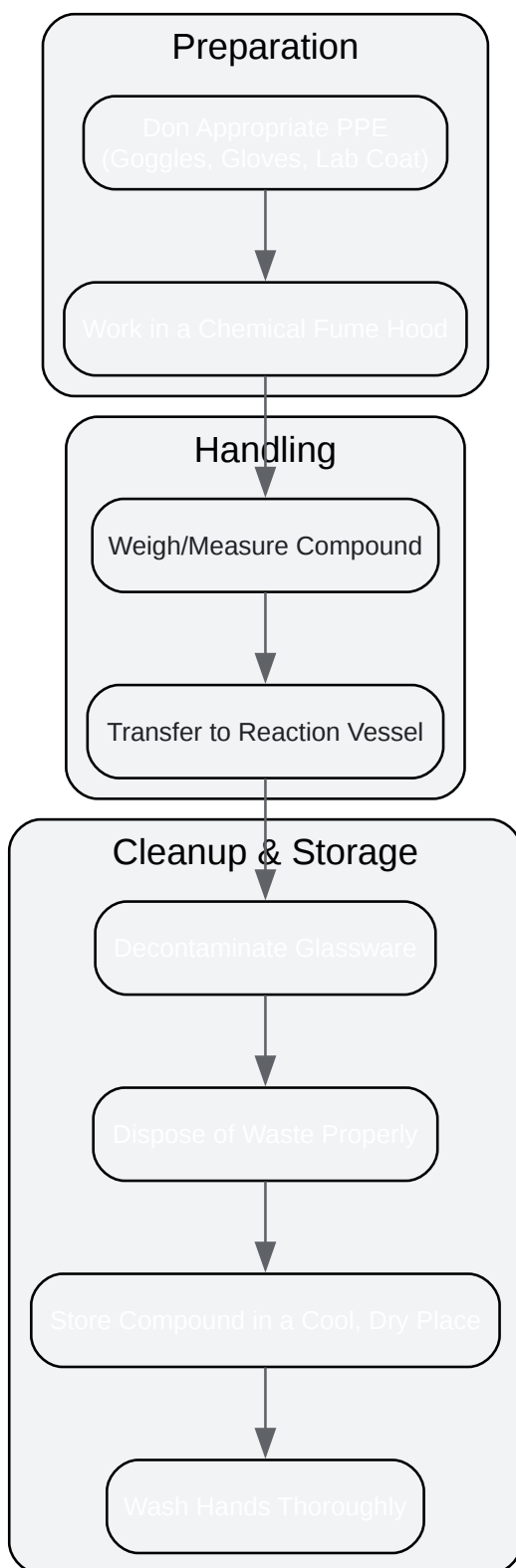
- Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spills:
 - Evacuate the laboratory immediately.
 - Alert others in the vicinity and the appropriate safety personnel.
 - Do not re-enter the area until it has been deemed safe by trained personnel.
- First Aid Measures:
 - If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
 - If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
 - If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[6]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]

2.5. Disposal

Dispose of waste in accordance with local, state, and federal regulations. This compound should not be allowed to enter drains or the environment.[2]

Diagrams

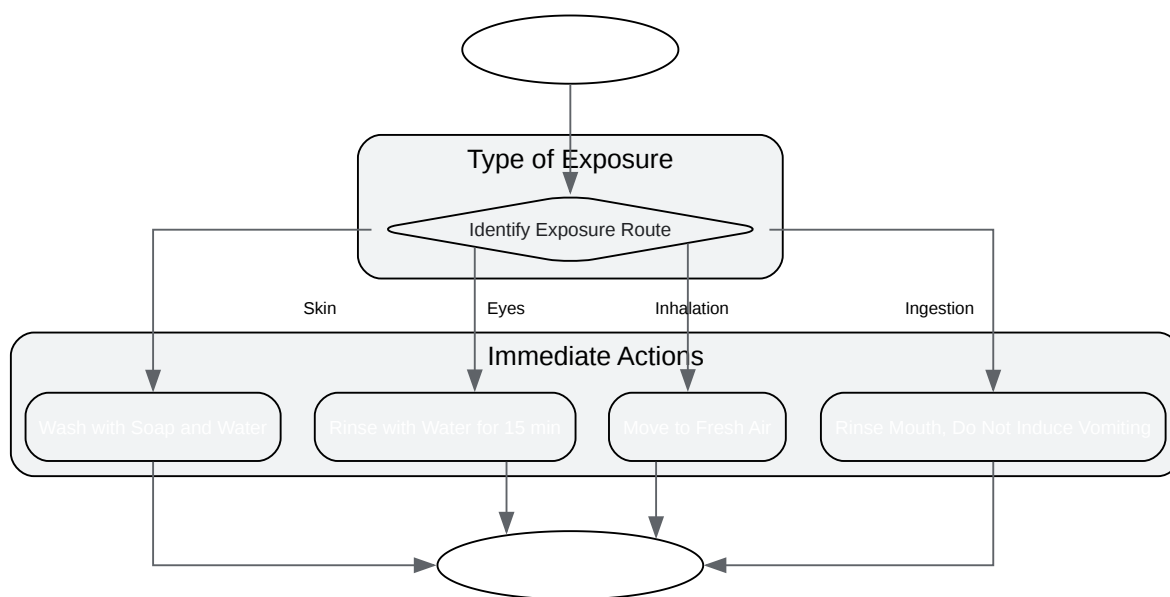
3.1. Safe Handling Workflow



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Caption: Workflow for the safe handling of **5-Bromo-2-(difluoromethoxy)thioanisole**.

3.2. Emergency Response Logic



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Caption: Decision-making process for emergency response to exposure.

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